

Plantamajoside synergistic effects with other compounds

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Compound Focus: Plantamajoside

CAS No.: 104777-68-6

Cat. No.: S539855

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Key Biological Activities of Plantamajoside

Therapeutic Area	Key Findings / Proposed Mechanism	Experimental Models	Citation
Type 2 Diabetes	Inhibits ferroptosis (an iron-dependent cell death) in pancreatic β -cells via the xCT/GPX4 pathway ; improves glucose tolerance and insulin resistance.	<i>In vivo</i> : T2DM mouse model; <i>In vitro</i> : Pancreatic β -cells under high glucose/palmitic acid.	[1]
Anticancer Effects	Inhibits MMP-9 and MMP-2 activity, reducing tumor growth, angiogenesis, and metastasis in breast cancer.	<i>In vitro</i> : MDA-MB-231 and 4T1 cell lines; <i>In vivo</i> : Mouse allograft tumor model.	[2]
	Suppresses LPS-induced Epithelial-Mesenchymal Transition (EMT) by inhibiting the NF-κB/IL-6 signaling pathway.	<i>In vitro</i> : Esophageal squamous cell carcinoma (ESCC) cell lines.	[3]
Antibacterial / Antivirulence	Inhibits Sortase A (SrtA) enzyme, reducing bacterial adhesion to fibrinogen, biofilm formation, and	<i>In vitro</i> : <i>S. aureus</i> culture; <i>In vivo</i> : Mouse pneumonia model	[4]

Therapeutic Area	Key Findings / Proposed Mechanism	Experimental Models	Citation
	virulence in MRSA without killing the bacteria.	& Galleria mellonella infection model.	
Anti-inflammatory	Alleviates LPS-induced acute lung injury and inflammation by suppressing the NF-κB signaling pathway.	<i>In vitro</i> : Cell culture; <i>In vivo</i> : Mouse model of lung injury.	[3] [4]

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a detailed look at the methodologies used in the key studies.

Protocol: Investigating Anti-Ferroptosis Effects in Diabetes [1]

This study used a combination of *in vivo* and *in vitro* approaches to establish PMS's role in protecting pancreatic β -cells.

- **In Vivo Model Establishment and Dosing:**

- A T2DM mouse model was induced with a high-fat diet (HFD) and a single injection of streptozotocin (STZ).
- Mice with random blood glucose ≥ 16.7 mmol/L were considered successfully modeled.
- PMS was administered daily via gavage at 25, 50, and 100 mg/kg/d for eight weeks. Metformin (250 mg/kg/d) was used as a positive control.

- **In Vitro Cell Injury Model:**

- Pancreatic β -cells were treated with a combination of high glucose (HG) and palmitic acid (PA) to induce damage and ferroptosis.
- The ferroptosis inhibitor Ferrostatin-1 (Fer-1) was used as a positive control, and the GPX4 inhibitor RSL-3 was used to reverse PMS's effects and validate the xCT/GPX4 pathway.

- **Key Assays and Measurements:**

- **Oral Glucose Tolerance Test (OGTT):** Conducted after 8 weeks of treatment. Blood glucose was measured at 0, 15, 30, 60, 90, and 120 minutes after glucose administration, and the area under the curve (AUC) was calculated.
- **Biochemical Analysis:** Serum levels of Hemoglobin A1c (HbA1c) and fasting insulin (FINS) were measured. The Homeostatic Model Assessment of Insulin Resistance (HOMA-IR) was

calculated.

- **Histological Examination:** Pancreatic tissues were stained with Hematoxylin and Eosin (H&E) and TUNEL to assess tissue damage and apoptosis.

Protocol: Assessing Antivirulence Activity against MRSA [4]

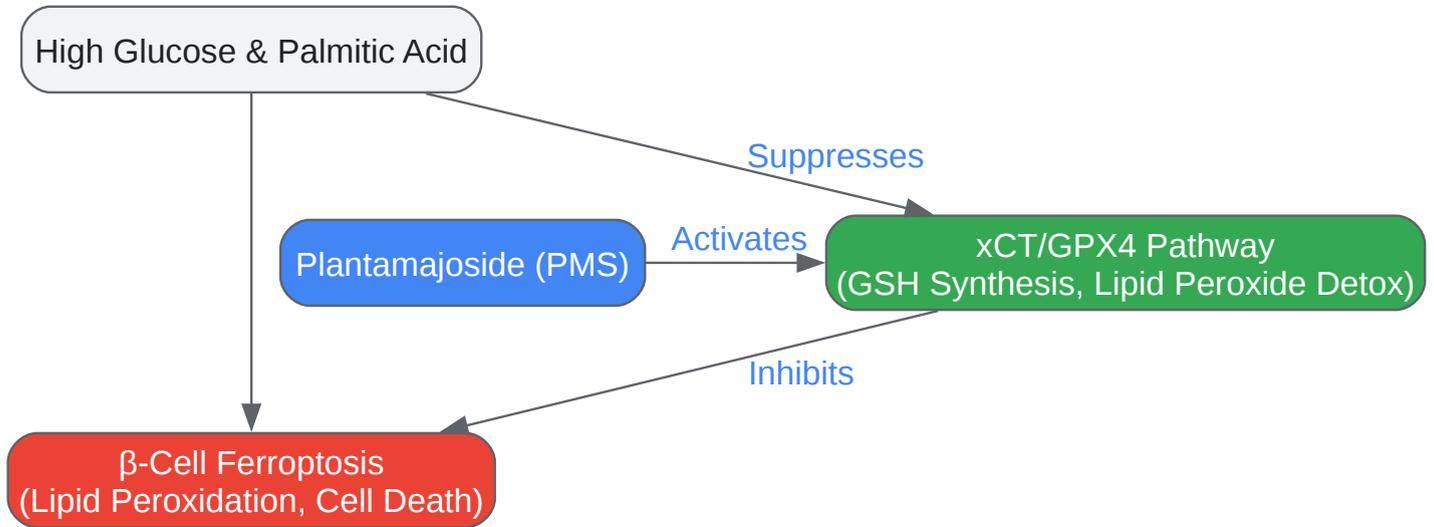
This research focused on PMS's ability to inhibit virulence rather than bacterial growth.

- **Sortase A (SrtA) Inhibition Assay:**
 - A fluorescence resonance energy transfer (FRET) assay was used to monitor SrtA activity. Inhibitors reduce the cleavage of a synthetic substrate, leading to a measurable change in fluorescence.
 - The **IC₅₀ (half-maximal inhibitory concentration) for PMS was determined to be 22.93 µg/mL.**
- **Virulence Phenotype Assessments:**
 - **Adhesion Assay:** *S. aureus* adhesion to fibrinogen was quantified in the presence of PMS.
 - **Biofilm Formation:** Assessed using crystal violet staining.
 - **Protein A Anchoring:** Measured via fluorescence using FITC-IgG.
- **Molecular Interaction Studies:**
 - Fluorescence quenching experiments confirmed a robust interaction between PMS and the SrtA enzyme.
 - Mechanistic analysis identified the **R197 amino acid residue on SrtA** as the critical binding site for PMS.
- **In Vivo Efficacy and Toxicity:**
 - **Galleria mellonella Model:** Larvae were infected with MRSA and treated with PMS to assess survival rates.
 - **Mouse Pneumonia Model:** MRSA-infected mice were treated with PMS, and survival rates, bacterial load in lungs, and lung histopathology were evaluated.
 - **Cytotoxicity:** PMS was tested on mammalian cell lines (A549, HepG2, 293T) and showed no significant toxicity at effective concentrations.

Mechanism of Action Visualizations

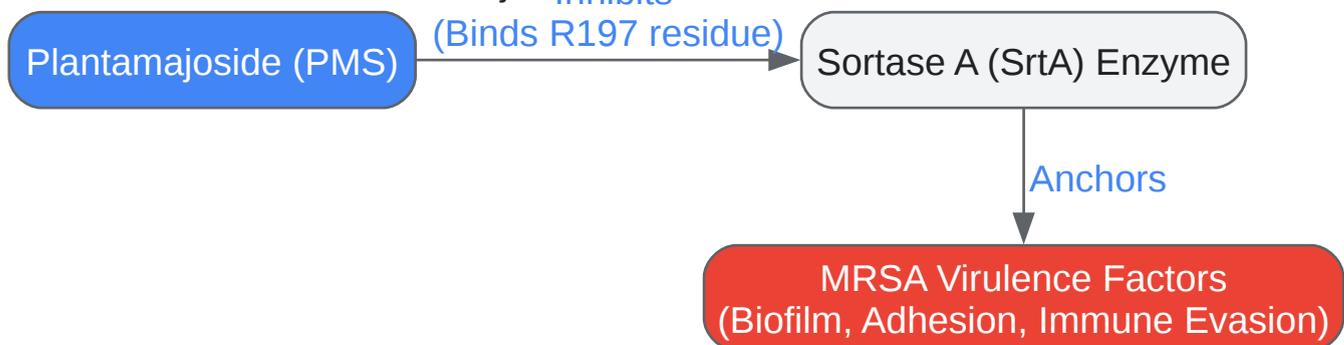
The following diagrams illustrate the key molecular pathways through which **Plantamajoside** exerts its effects.

Plantamajoside Inhibits Ferroptosis in Diabetes



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Plantamajoside Inhibits MRSA Virulence



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Research Implications and Future Directions

The current data, while not directly demonstrating synergy, offers clear and testable hypotheses for combination therapies:

- **Diabetes Research:** PMS could be combined with other antidiabetic agents that have complementary mechanisms, such as insulin sensitizers, to potentially achieve enhanced β -cell protection and glycemic control [1] [5].

- **Antibiotic Adjuvant Therapy:** Using PMS alongside conventional antibiotics presents a promising strategy. PMS could weaken MRSA by inhibiting its virulence (anti-adhesion, anti-biofilm), making the bacteria more susceptible to being killed by traditional antibiotics, potentially overcoming resistance [4].
- **Cancer Therapeutics:** The multi-target action of PMS (inhibiting MMPs, NF- κ B, EMT) suggests it could improve the efficacy of standard chemotherapeutic drugs, possibly by suppressing metastasis and overcoming drug resistance [3] [2].

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References

1. Mechanism of Plantamajoside in inhibiting ferroptosis of ... [pmc.ncbi.nlm.nih.gov]
2. Plantamajoside, a potential anti-tumor herbal medicine ... [pmc.ncbi.nlm.nih.gov]
3. Plantamajoside inhibits lipopolysaccharide-induced ... [sciencedirect.com]
4. Novel inhibition of Staphylococcus aureus sortase A by ... [pmc.ncbi.nlm.nih.gov]
5. Plantamajoside: A potentially novel botanical agent for ... [pmc.ncbi.nlm.nih.gov]

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